

Comprehensive Guide to Z-Ile-Trp-OH: Synthesis, Mechanism, and Applications[1]

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Compound of Interest

Compound Name: Z-Ile-Trp-OH

Cat. No.: B12100424

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Executive Summary

Z-Ile-Trp-OH is a protected dipeptide acting as a competitive inhibitor for zinc-metalloproteases, most notably Thermolysin.[1] Its structure comprises a hydrophobic N-terminal protecting group (Carbobenzyloxy, Z or Cbz), a branched aliphatic residue (Isoleucine), and an aromatic indole residue (Tryptophan) with a free C-terminal carboxyl group.[1]

From a drug development perspective, **Z-Ile-Trp-OH** serves as a foundational scaffold for designing transition-state analogues.[1] Its synthesis illustrates the critical balance between activating carboxyl groups for coupling and preserving chiral integrity, particularly at the isoleucine

-carbon.

Chemical Profile & Retrosynthetic Analysis[1]

Structural Components[1]

- N-Terminus: Carbobenzyloxy (Z) group.[1] Provides hydrophobicity and prevents N-terminal reactivity.[1]

- Residue 1: L-Isoleucine (Ile).[1] Contains two chiral centers (and).[1] Steric bulk at the -carbon makes coupling kinetically slower and prone to racemization if over-activated.[1]
- Residue 2: L-Tryptophan (Trp).[1][2] Contains an acid-sensitive indole ring.[1]
- C-Terminus: Free Carboxylic Acid (-COOH).[1] Essential for coordinating the Zinc ion in the protease active site.[3][4]

Retrosynthesis

The target molecule is best assembled via a Convergent Solution-Phase Strategy.[1]

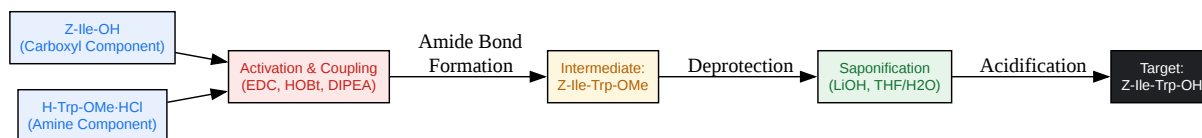
- Disconnection: The amide bond between Ile and Trp.
- Fragment A (Electrophile): Z-Ile-OH (Activated).[1]
- Fragment B (Nucleophile): H-Trp-OMe (Protected C-terminus).[1]
- Final Step: Saponification (Hydrolysis of Methyl Ester) to yield the free acid.

Note: Direct coupling to free H-Trp-OH is possible (e.g., via enzymatic routes or specific active esters) but often results in lower yields due to zwitterionic solubility issues in organic solvents.
[1]

Synthesis Pathway 1: Chemical Synthesis (Standard Protocol)[1]

This protocol utilizes EDC/HOBt coupling, favored for its ability to suppress racemization of the sensitive Isoleucine residue while maintaining high yields.

Reaction Scheme (Graphviz)



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Figure 1: Step-wise chemical synthesis of **Z-Ile-Trp-OH** via methyl ester protection.

Detailed Experimental Protocol

Step 1: Coupling (Formation of Z-Ile-Trp-OMe)

Reagents: Z-Ile-OH (1.0 eq), H-Trp-OMe[1]·HCl (1.1 eq), EDC·HCl (1.2 eq), HOBt (1.2 eq), DIPEA (2.5 eq), DMF (Anhydrous).

- **Dissolution:** Dissolve Z-Ile-OH (2.65 g, 10 mmol) and HOBt (1.62 g, 12 mmol) in anhydrous DMF (30 mL). Cool to 0°C in an ice bath.
- **Activation:** Add EDC·HCl (2.30 g, 12 mmol).[1] Stir for 15 minutes at 0°C to form the active ester.
- **Neutralization:** In a separate vial, dissolve H-Trp-OMe·HCl (2.80 g, 11 mmol) in DMF (10 mL) and add DIPEA (4.35 mL, 25 mmol) to free the amine.
- **Coupling:** Add the Trp solution to the activated Ile solution dropwise.
- **Reaction:** Stir at 0°C for 1 hour, then allow to warm to room temperature and stir overnight (12-16 hours).
- **Work-up:**
 - Evaporate DMF under reduced pressure.[1]
 - Redissolve residue in Ethyl Acetate (EtOAc, 100 mL).
 - Wash sequentially with: 5% citric acid (3x), Water (1x), 5% NaHCO₃ (3x), Brine (1x).

- Dry over Na_2SO_4 , filter, and concentrate.
- Result: Z-Ile-Trp-OMe (White foam/solid).[1]

Step 2: Hydrolysis (Formation of **Z-Ile-Trp-OH**)

Reagents: Z-Ile-Trp-OMe (from Step 1), LiOH (3.0 eq), THF, Water.[1]

- Dissolution: Dissolve Z-Ile-Trp-OMe in THF (20 mL).
- Saponification: Add a solution of LiOH (0.72 g) in Water (10 mL). The mixture will become turbid; add enough Methanol to clarify if necessary.
- Reaction: Stir at room temperature for 2-4 hours. Monitor by TLC (disappearance of ester spot).
- Work-up:
 - Evaporate THF/MeOH under vacuum.[1]
 - Dilute the remaining aqueous phase with water (20 mL).
 - Wash with Diethyl Ether (2x) to remove unreacted organics.[1]
 - Acidification: Cool the aqueous layer to 0°C and carefully acidify to pH 2-3 using 1M HCl. The product, **Z-Ile-Trp-OH**, will precipitate as a white solid.[1]
 - Isolation: Extract with EtOAc (3x), dry (Na_2SO_4), and concentrate.
 - Purification: Recrystallize from EtOAc/Hexane.

Synthesis Pathway 2: Enzymatic Synthesis (Mechanistic Insight)[1]

While chemical synthesis is preferred for scale, Thermolysin-catalyzed synthesis is scientifically significant for this molecule.[1] Thermolysin, a protease that cleaves bonds at hydrophobic residues (Ile, Leu, Phe), can be forced to run in reverse (condensation) in organic-aqueous biphasic systems.[1]

- Concept: Kinetic vs. Thermodynamic Control. By using a biphasic system (e.g., Water/EtOAc), the product **Z-Ile-Trp-OH** (or its salt) partitions into the organic phase or precipitates, driving the equilibrium toward synthesis.^[1]
- Relevance: **Z-Ile-Trp-OH** is a product of this reaction but also a product inhibitor.^[1] As the concentration of **Z-Ile-Trp-OH** builds up, it binds to the Zn^{2+} in the active site, eventually stopping the reaction. This makes it a classic model for studying product inhibition kinetics.^[1]

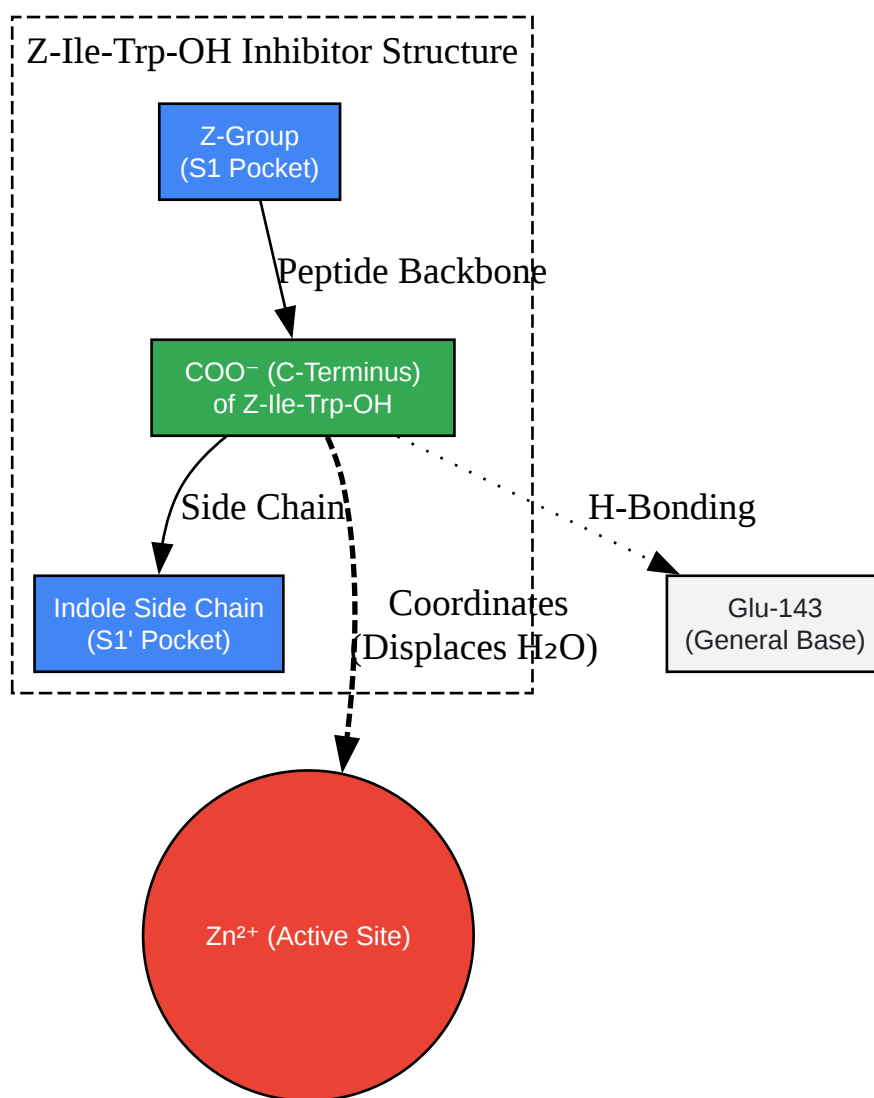
Mechanism of Action: Thermolysin Inhibition^[5]

Z-Ile-Trp-OH inhibits Thermolysin through a competitive mechanism.^[1] The inhibitor mimics the transition state of the substrate but cannot be hydrolyzed because the scissile bond is already "cleaved" (it is a dipeptide product analogue) or the alignment prevents catalysis.

Binding Mode

- Zinc Coordination: The C-terminal carboxylate oxygen of Trp acts as a monodentate or bidentate ligand, displacing the catalytic water molecule bound to the Zinc ion (Zn^{2+}).
- Hydrophobic Pockets:
 - The Z-group (phenyl ring) occupies the S1 subsite (usually occupied by the P1 residue of a substrate).
 - The Indole ring (Trp) occupies the S1' subsite (a deep hydrophobic pocket).
 - The Isoleucine side chain fits into the S1 subsite, providing stereochemical selectivity.

Mechanistic Diagram (Graphviz)



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Figure 2: Schematic of **Z-Ile-Trp-OH** coordinating to the Thermolysin active site.^[1]

Quality Control & Characterization

To ensure scientific integrity, the synthesized product must be validated using the following parameters.

Parameter	Specification / Expected Data
Appearance	White to off-white powder.[1][5]
Purity (HPLC)	>98% (Reverse Phase C18, Water/Acetonitrile gradient with 0.1% TFA).[1]
Mass Spectrometry	ESI-MS: $[M+H]^+ = 452.2$ (Calc.[1] MW ≈ 451.5). [1][6]
$^1\text{H-NMR}$ (DMSO- d_6)	Indole NH: ~ 10.8 ppm (s).[1] Amide NH: ~ 8.0 - 8.5 ppm (d).[1] Z-Group Aromatics: 7.3 ppm (m, 5H).[1] Ile Methyls: 0.8 - 0.9 ppm (distinctive doublet/triplet mix).[1]
Solubility	Soluble in DMF, DMSO, Methanol, Ethyl Acetate. Sparingly soluble in water (unless pH > 7).[1]

Troubleshooting Common Issues

- Racemization:** If the Isoleucine signal in NMR shows splitting or HPLC shows a doublet peak, racemization occurred at the Ile

-carbon. Solution: Ensure temperature during coupling (Step 1) does not exceed 0°C during activation and use HOBt or Oxyma Pure as an additive.[1]
- Incomplete Hydrolysis:** If the methyl ester peak (~ 3.6 ppm singlet) persists in NMR, extend the saponification time or slightly increase the temperature (max 35°C) to avoid removing the Z-group.

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